

# ε-Carotene CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *epsilon-Carotene*

Cat. No.: *B162410*

[Get Quote](#)

## An In-depth Technical Guide to ε-Carotene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of ε-carotene, a member of the carotenoid family of tetraterpenoid pigments. It details its chemical and physical properties, biological significance, and relevant experimental protocols for its analysis. This document is intended to serve as a valuable resource for professionals in research, particularly in the fields of biochemistry, natural product chemistry, and drug development.

## Core Properties of ε-Carotene

ε-Carotene is a bicyclic carotenoid and an isomer of other carotenes such as α- and β-carotene. It is distinguished by the presence of two ε-rings at both ends of its polyene chain.

The following table summarizes the key quantitative data for ε-carotene.

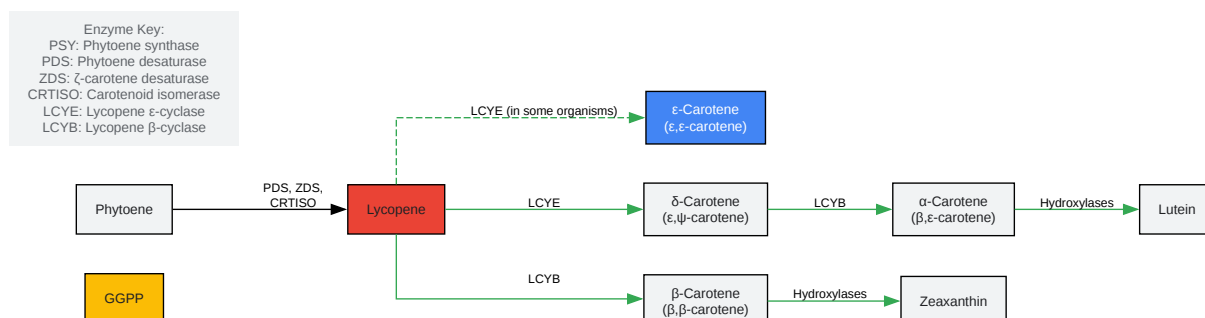
Property	Value	Citations
Molecular Formula	C <sub>40</sub> H <sub>56</sub>	[1][2][3]
Molecular Weight	536.87 g/mol	[1]
CAS Number	38894-81-4 (general), 472-89-9 ((6R,6'R)-isomer)	[1][2]
Melting Point	190 °C	[2]
UV Absorption (λ <sub>max</sub> )	440 nm (in hexane with 2% dichloromethane)	[1]
Appearance	Crystalline solid	[2]

## Biological Significance and Signaling Pathways

ε-Carotene is an important intermediate in the carotenoid biosynthesis pathway in plants and some microorganisms. Carotenoids, in general, play crucial roles in photosynthesis, acting as accessory light-harvesting pigments and providing photoprotection against oxidative stress.[4][5][6] They are also precursors to essential molecules, including certain hormones.[7]

In the carotenoid biosynthesis pathway, the cyclization of lycopene is a critical branching point.[7] One branch leads to the formation of β-carotene (with two β-rings), while the other, involving lycopene ε-cyclase (LCYE), leads to the formation of carotenoids with at least one ε-ring, such as α-carotene (one β-ring and one ε-ring) and subsequently lutein.[7] The formation of ε,ε-carotene, with two ε-rings, is less common in higher plants but is a key step in the biosynthesis of specific xanthophylls in some species.[7]

The antioxidant properties of carotenoids, including ε-carotene, are attributed to their long system of conjugated double bonds, which allows them to quench reactive oxygen species (ROS).[8][9] This antioxidant activity is fundamental to their protective roles in both plants and organisms that consume them. In the context of human health, dietary carotenoids are associated with a reduced risk of various chronic diseases, and they can modulate signaling pathways related to cell growth, inflammation, and apoptosis.[8][10]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1.  $\epsilon$ -Carotene  $\geq 95.0\%$  (HPLC) | 472-89-9 [sigmaaldrich.com]
- 2.  $\epsilon$ -Carotene - Wikipedia [en.wikipedia.org]
- 3. epsilon-Carotene | C<sub>40</sub>H<sub>56</sub> | CID 446439 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Carotenoids as natural functional pigments - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Carotenoids: New Applications of “Old” Pigments [techscience.com]
- 6. quora.com [quora.com]
- 7. aocs.org [aocs.org]
- 8. Carotenoids: biochemistry, pharmacology and treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Carotenoids | Linus Pauling Institute | Oregon State University [lpi.oregonstate.edu]

- 10. Carotenoids in Drug Discovery and Medicine: Pathways and Molecular Targets Implicated in Human Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ $\epsilon$ -Carotene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162410#carotene-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)